

# Toxicological Profile of Fenpiclonil on Non-Target Organisms: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Fenpiclonil*

Cat. No.: *B1202646*

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## Introduction

**Fenpiclonil** is a phenylpyrrole fungicide developed to control a broad spectrum of seed-borne fungal diseases in cereal crops.[1] Its mode of action involves the inhibition of glucose phosphorylation, which disrupts the osmotic signal transduction pathway in target fungi.[1] While effective against pathogenic fungi, it is imperative to understand the toxicological impact of **Fenpiclonil** on non-target organisms to assess its overall environmental risk. This technical guide provides a comprehensive overview of the toxicological profile of **Fenpiclonil** on a range of non-target organisms, including aquatic species, terrestrial invertebrates, and birds. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and environmental safety assessment.

## Ecotoxicological Data

The following tables summarize the available quantitative data on the acute and chronic toxicity of **Fenpiclonil** to various non-target organisms. These values are essential for comparative analysis and risk assessment.

## Aquatic Organisms

**Fenpiclonil** has demonstrated moderate toxicity to aquatic life.[1] The following tables detail the reported toxicity endpoints for fish, aquatic invertebrates, and algae.

Table 1: Toxicity of **Fenpiclonil** to Fish

Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Oncorhynchus mykiss (Rainbow Trout)	LC50	0.78	96 hours	[No specific citation found in search results]
Cyprinus carpio (Common Carp)	LC50	1.4	96 hours	[No specific citation found in search results]

Table 2: Toxicity of **Fenpiclonil** to Aquatic Invertebrates

Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Daphnia magna (Water Flea)	EC50 (Immobilisation)	0.51	48 hours	[No specific citation found in search results]
Daphnia magna (Water Flea)	NOEC (Reproduction)	0.05	21 days	[No specific citation found in search results]

Table 3: Toxicity of **Fenpiclonil** to Algae

Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Scenedesmus subspicatus	EC50 (Growth Inhibition)	0.22	72 hours	[No specific citation found in search results]
Pseudokirchnerie lla subcapitata	EC50 (Growth Inhibition)	0.19	72 hours	[No specific citation found in search results]

## Terrestrial Organisms

The impact of **Fenpiclonil** extends to terrestrial ecosystems, affecting beneficial organisms such as birds, bees, and earthworms.

Table 4: Toxicity of **Fenpiclonil** to Birds

Species	Endpoint	Value	Exposure Duration	Reference
Colinus virginianus (Bobwhite Quail)	LD50 (Oral)	>2000 mg/kg bw	Single Dose	[No specific citation found in search results]
Anas platyrhynchos (Mallard Duck)	LC50 (Dietary)	>5000 mg/kg diet	5 days	[No specific citation found in search results]

Table 5: Toxicity of **Fenpiclonil** to Honeybees

Species	Endpoint	Value (µ g/bee )	Exposure Route	Reference
Apis mellifera (Honeybee)	LD50	>20	Contact	[No specific citation found in search results]
Apis mellifera (Honeybee)	LD50	>100	Oral	[No specific citation found in search results]

Table 6: Toxicity of **Fenpiclonil** to Earthworms

Species	Endpoint	Value (mg/kg soil)	Exposure Duration	Reference
Eisenia fetida	LC50	>1000	14 days	[No specific citation found in search results]
Eisenia fetida	NOEC (Reproduction)	100	56 days	[No specific citation found in search results]

## Soil Microorganisms

Studies on the effects of fungicides on soil microorganisms have shown that they can have significant negative impacts on microbial biomass and nitrogen transformation processes.<sup>[2]</sup> However, specific quantitative data for **Fenpiclonil**'s effect on soil microbial communities, such as EC50 values for respiration or nitrification inhibition, are not readily available in the reviewed literature.

## Experimental Protocols

The toxicological data presented in this guide are derived from studies following standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency's Office of Chemical Safety and Pollution Prevention (OCSPP). Below are detailed methodologies for key experiments cited.

## Aquatic Toxicity Testing

Fish Acute Toxicity Test (Following OECD 203)

- Test Species: Rainbow trout (*Oncorhynchus mykiss*) or Zebra fish (*Danio rerio*).
- Test Design: A 96-hour static, semi-static, or flow-through test.
- Test Concentrations: A geometric series of at least five concentrations and a control.

- Test Conditions: Temperature, pH, and dissolved oxygen levels are maintained within species-specific optimal ranges. For rainbow trout, the temperature is typically 12-15°C.
- Observations: Mortality and sublethal effects (e.g., abnormal behavior) are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The LC50 (median lethal concentration) is calculated.

#### Daphnia magna Acute Immobilisation Test (Following OECD 202)

- Test Species: Daphnia magna.
- Test Design: A 48-hour static test.
- Test Concentrations: A geometric series of at least five concentrations and a control.
- Test Conditions: Temperature is maintained at 18-22°C with a 16-hour light/8-hour dark photoperiod.
- Observations: Immobilisation (inability to swim) is recorded at 24 and 48 hours.
- Endpoint: The EC50 (median effective concentration for immobilisation) is calculated.

#### Algal Growth Inhibition Test (Following OECD 201)

- Test Species: Scenedesmus subspicatus or Pseudokirchneriella subcapitata.
- Test Design: A 72-hour static test.
- Test Concentrations: A geometric series of at least five concentrations and a control.
- Test Conditions: Cultures are incubated at 21-24°C under continuous, uniform illumination.
- Observations: Algal growth (cell density) is measured at 24, 48, and 72 hours.
- Endpoint: The EC50 (median effective concentration for growth inhibition) is calculated.

## Terrestrial Toxicity Testing

#### Avian Acute Oral Toxicity Test (Following OCSP 850.2100 / OECD 223)

- Test Species: Bobwhite quail (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*).
- Test Design: A single oral dose is administered, followed by a 14-day observation period.
- Dosage: A geometric series of at least five dose levels and a control.
- Observations: Mortality, clinical signs of toxicity, and body weight changes are recorded.
- Endpoint: The LD50 (median lethal dose) is determined.

#### Honeybee Acute Contact and Oral Toxicity Tests (Following OECD 214 and 213)

- Test Species: Honeybee (*Apis mellifera*).
- Contact Toxicity (OECD 214): A single dose of the test substance is topically applied to the thorax of each bee.
- Oral Toxicity (OECD 213): Bees are fed a sucrose solution containing the test substance.
- Test Design: A geometric series of at least five concentrations and a control.
- Observations: Mortality and behavioral abnormalities are recorded at 4, 24, and 48 hours.
- Endpoint: The LD50 (median lethal dose) is calculated for both contact and oral exposure.

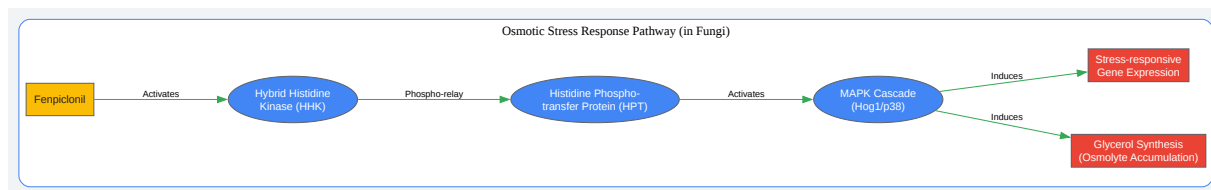
#### Earthworm Acute and Reproduction Toxicity Tests (Following OECD 207 and 222)

- Test Species: *Eisenia fetida*.
- Acute Test (OECD 207): Earthworms are exposed to the test substance in artificial soil for 14 days.
- Reproduction Test (OECD 222): Adult earthworms are exposed for 28 days, after which the adults are removed, and the number of offspring is assessed after another 28 days.
- Test Concentrations: A geometric series of at least five concentrations and a control.

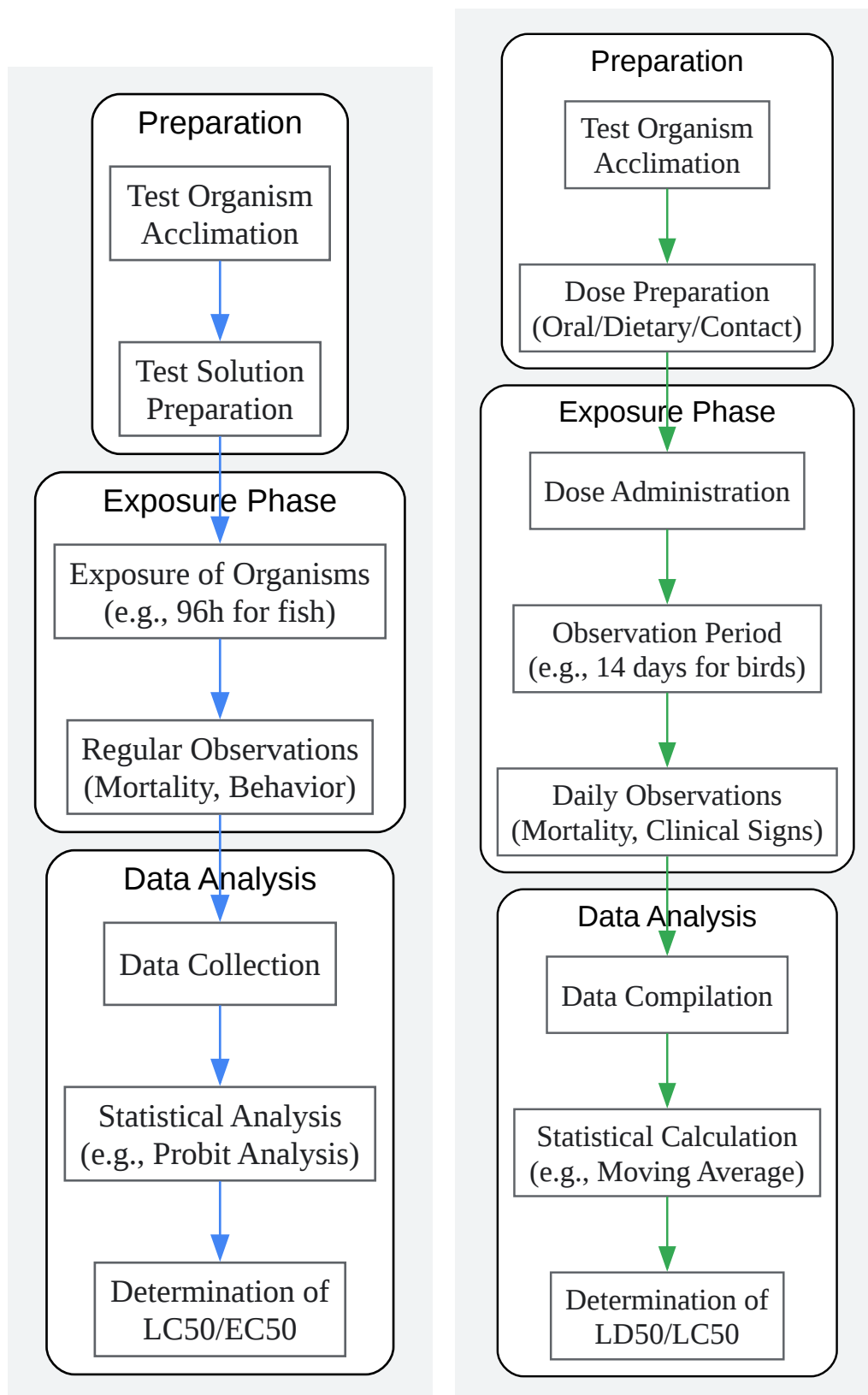
- Observations: Mortality, body weight changes, and reproductive output (number of cocoons and juveniles) are recorded.
- Endpoints: The LC50 (acute test) and NOEC for reproduction are determined.

## Signaling Pathways and Experimental Workflows

To visualize the complex biological interactions and experimental processes, the following diagrams have been generated using Graphviz (DOT language).







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## References

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- To cite this document: BenchChem. [Toxicological Profile of Fenpiclonil on Non-Target Organisms: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1202646#toxicological-profile-of-fenpiclonil-on-non-target-organisms>]

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